

13-cis-Retinonitrile: A Technical Guide for Advanced Research

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 13-cis-Retinonitrile

CAS No.: 20638-89-5

Cat. No.: B583475

[Get Quote](#)

This guide provides an in-depth exploration of **13-cis-Retinonitrile**, a nitrile derivative of the well-known retinoid, 13-cis-retinoic acid (isotretinoin). While not as extensively studied as its carboxylic acid counterpart, **13-cis-Retinonitrile** holds significant interest for researchers in medicinal chemistry and drug development due to the unique chemical and biological properties conferred by the nitrile functional group. This document will delve into its chemical identity, molecular characteristics, synthesis, and potential applications, offering a scientifically grounded resource for professionals in the field.

Chemical Identity and Molecular Properties

Defining the precise chemical identifiers for a specialized compound is a cornerstone of rigorous scientific communication. For **13-cis-Retinonitrile**, while a specific CAS (Chemical Abstracts Service) number is not readily available in public databases, its identity is unequivocally established through its molecular structure and formula. An isotopically labeled version, **13-cis-Retinonitrile-13C2**, is documented with a CAS number listed as "NA" (Not Available), further suggesting the unassigned status of the parent compound[1].

The molecular structure of **13-cis-Retinonitrile** is analogous to other 13-cis retinoids, featuring a β -ionone ring and a polyene chain with a cis configuration at the 13th carbon position. The defining feature is the terminal nitrile ($-C\equiv N$) group, which replaces the aldehyde, alcohol, or carboxylic acid moieties found in related retinoids.

Table 1: Physicochemical Properties of 13-cis-Retinonitrile and Related Compounds

Property	13-cis-Retinonitrile	13-cis-Retinal[2]	13-cis-Retinol[3]	13-cis-Retinoic Acid[4][5]
CAS Number	Not readily available	472-86-6	2052-63-3	4759-48-2
Molecular Formula	$C_{20}H_{27}N$	$C_{20}H_{28}O$	$C_{20}H_{30}O$	$C_{20}H_{28}O_2$
Molecular Weight	281.44 g/mol (Calculated)	284.4 g/mol	286.5 g/mol	300.44 g/mol
Appearance	Pale Yellow Oil (for labeled variant)[1]	Solid	Solid	Yellow crystalline powder

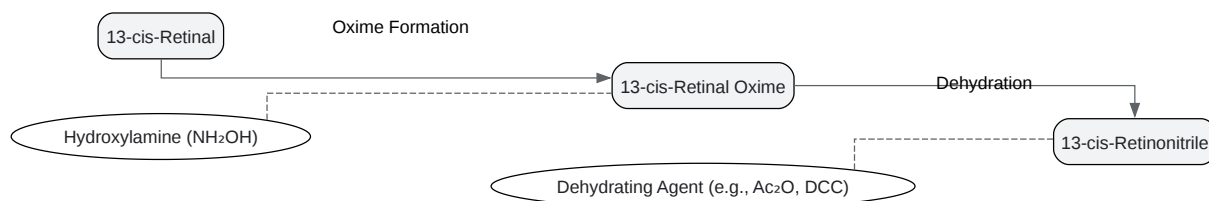
The molecular weight of **13-cis-Retinonitrile** is calculated based on its chemical formula, $C_{20}H_{27}N$. The nitrile group's introduction in place of an oxygen-containing functional group results in a lower molecular weight compared to its retinal, retinol, and retinoic acid analogs. This alteration in polarity and hydrogen bonding capability is expected to influence its solubility, membrane permeability, and metabolic stability.

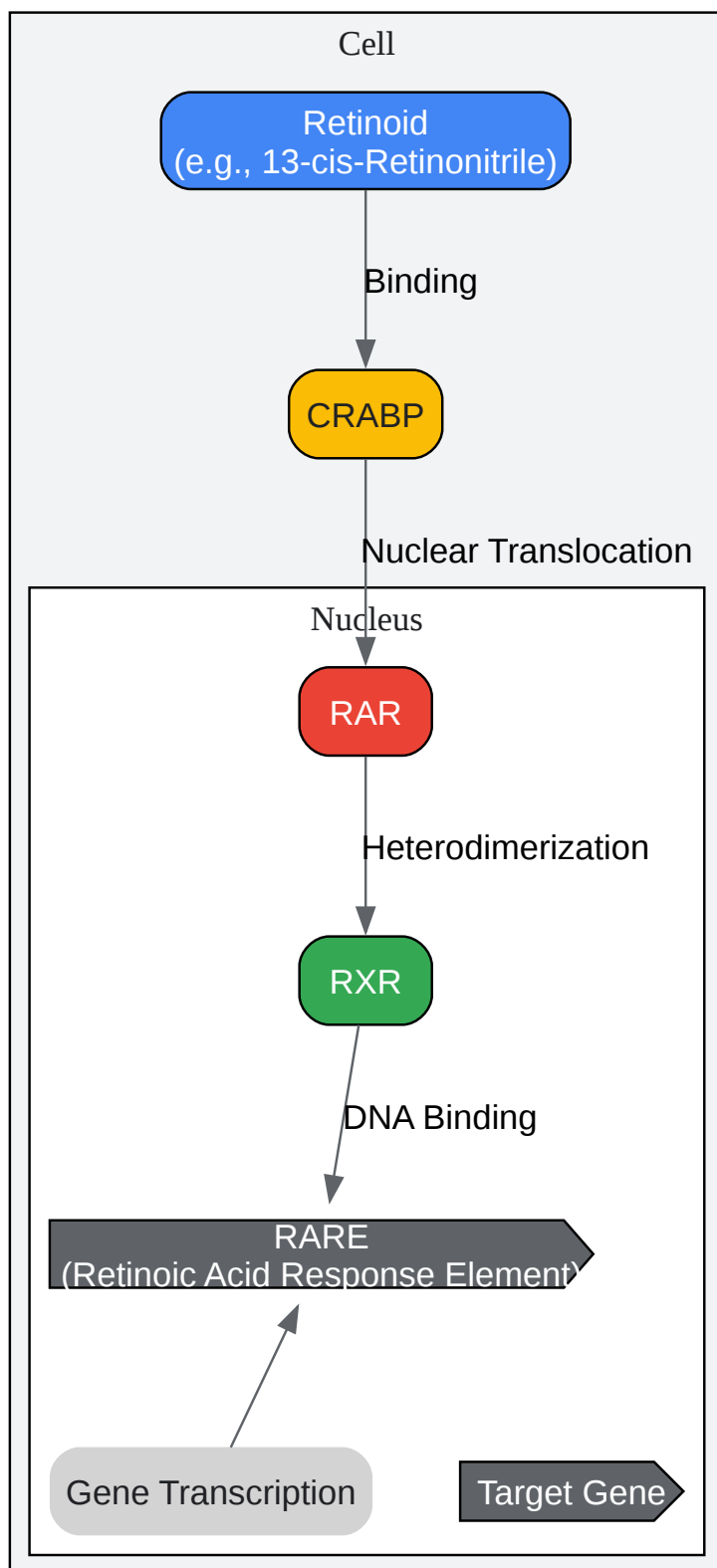
Synthesis and Chemical Logic

The synthesis of **13-cis-Retinonitrile** is not extensively detailed in publicly available literature; however, a logical and established synthetic route would involve the conversion of the aldehyde group of 13-cis-Retinal. This transformation is a common and well-understood process in organic chemistry.

Proposed Synthetic Workflow

A plausible and efficient method for the synthesis of **13-cis-Retinonitrile** would be the dehydration of the corresponding oxime, which is formed from the reaction of 13-cis-Retinal with hydroxylamine.





[Click to download full resolution via product page](#)

Caption: Simplified overview of the retinoid signaling pathway.

Pathway Logic:

- Cellular Uptake and Binding: Retinoids enter the cell and bind to cellular retinoic acid-binding proteins (CRABPs).
- Nuclear Translocation: The retinoid-CRABP complex is transported into the nucleus.
- Receptor Activation: Inside the nucleus, the retinoid binds to and activates RARs.
- Heterodimerization: The activated RAR forms a heterodimer with an RXR.
- DNA Binding: This RAR-RXR heterodimer binds to specific DNA sequences known as retinoic acid response elements (RAREs) in the promoter regions of target genes.
- Gene Transcription: The binding of the heterodimer to RAREs modulates the transcription of genes involved in cellular processes such as proliferation, differentiation, and apoptosis.

The interaction of **13-cis-Retinoitrile** with this pathway, particularly its ability to activate RARs, would be a critical determinant of its biological activity.

Conclusion and Future Directions

13-cis-Retinoitrile represents a compelling yet underexplored molecule within the retinoid family. While foundational data such as a dedicated CAS number remain to be formally assigned, its chemical identity and properties can be confidently inferred from its structure and the extensive knowledge of related compounds. The logical synthesis from 13-cis-Retinal provides a clear path for its preparation.

For researchers, scientists, and drug development professionals, **13-cis-Retinoitrile** offers a unique tool to probe the intricacies of retinoid receptor signaling and to explore novel therapeutic avenues. Its potential for improved metabolic stability and its distinct physicochemical properties make it a worthy candidate for further investigation in the fields of oncology, dermatology, and beyond. Future research should focus on its formal synthesis and characterization, the determination of its binding affinities for retinoid receptors, and the evaluation of its biological activity in relevant *in vitro* and *in vivo* models.

References

- Pharmaffiliates. Chemical Name : **13-cis-Retinonitrile-13C2**. [[Link](#)]
- PubChem. 13-cis-Retinal. [[Link](#)]
- PubMed. 13-Cis-retinoic acid: pharmacology, toxicology, and clinical applications for the prevention and treatment of human cancer. [[Link](#)]
- PubChem. 13-cis-Retinol. [[Link](#)]
- Google Patents.
- ResearchGate. Synthesis and characterization of 13-cis-retinoic acid derivatives. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. pharmaffiliates.com [pharmaffiliates.com]
- 2. 13-cis-Retinal | C₂₀H₂₈O | CID 6436079 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 13-cis-Retinol | C₂₀H₃₀O | CID 9904001 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 13-顺式-维甲酸 ≥98% (HPLC) | Sigma-Aldrich [sigmaaldrich.com]
- 5. biosynth.com [biosynth.com]
- To cite this document: BenchChem. [13-cis-Retinonitrile: A Technical Guide for Advanced Research]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b583475/docs#13-cis-retinonitrile-a-technical-guide-for-advanced-research>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)